Modeling Non-Volatile Memory in GEM-5 Simulations: Application Notes and Protocols

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Compound of Interest		
Compound Name:	*GEM-5*	
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Introduction

GEM-5 is a modular and extensible open-source full-system simulator widely used in computer architecture research. Its flexibility allows for the modeling of various hardware components, including emerging non-volatile memory (NVM) technologies. This document provides detailed application notes and protocols for modeling NVM in **GEM-5** simulations, catering to researchers and scientists who need to evaluate the impact of these next-generation memories on system performance and power. We will cover two primary methods: using **GEM-5**'s native NVM interface and integrating the more detailed NVMain memory simulator.

Modeling NVM with GEM-5's Native NVMInterface

GEM-5 provides a built-in NVMInterface that allows for the basic modeling of NVM devices. This interface is suitable for high-level performance analysis and for studies where the detailed internal behavior of the NVM is not the primary focus. The default NVM_2400_1x64 model is parameterized to mimic the behavior of Phase-Change Memory (PCM).[1]

Experimental Protocol: Simulating a PCM-based Main Memory

This protocol outlines the steps to configure and run a **GEM-5** simulation with a PCM-based main memory using the native NVMInterface.

1.1.1. System Configuration:

The primary modification is in the **GEM-5** Python configuration script (e.g., configs/common/FSConfig.py or a custom script). You need to replace the standard DRAM controller with the NVM controller.

- Locate the memory controller instantiation: In your configuration script, find the line where the memory controller is created. It typically looks like this:
- Replace with NVMInterface: Change this line to instantiate the NVM_2400_1x64 model:

  This will configure the system to use a PCM-like memory with its corresponding timing parameters.

1.1.2. Running the Simulation:

Execute the **GEM-5** simulation from the command line, specifying your configuration script and a benchmark to run.

1.1.3. Analyzing the Output:

After the simulation completes, the results will be in the m5out/ directory. The primary file for analysis is stats.txt. Key statistics to examine for NVM performance include:

- sim_seconds: Total simulation time.
- system.cpu.numCycles: Total number of CPU cycles.
- system.mem_ctrls.readReqs: Number of read requests to the memory controller.
- system.mem_ctrls.writeReqs: Number of write requests to the memory controller.
- system.mem_ctrls.avgRdQLatency: Average read queue latency.
- system.mem_ctrls.avgWrQLatency: Average write queue latency.

Data Presentation: NVMInterface Parameters

The following table summarizes the key timing parameters for the NVM_2400_1x64 model, which can be found and modified in src/mem/NVMInterface.py. These parameters define the latency characteristics of the simulated PCM.

Parameter	Description	Value (ns)
tCL	CAS Latency	16.67
tRCD	Row Address to Column Address Delay	16.67
tRP	Row Precharge Time	16.67
tRAS	Row Active Time	40
tWR	Write Recovery Time	15
tWTR	Write to Read Delay	7.5

Advanced NVM Modeling with NVMain

For more detailed and accurate modeling of various NVM technologies like PCM, STT-MRAM, and ReRAM, integrating the NVMain memory simulator with **GEM-5** is the recommended approach.[2] NVMain provides a rich set of configurable parameters to model the specific characteristics of different NVMs, including endurance and energy consumption.

Experimental Protocol: Simulating STT-MRAM with GEM-5 and NVMain

This protocol details the steps to set up a hybrid **GEM-5** and NVMain simulation environment to model an STT-MRAM main memory.

2.1.1. Environment Setup:

- Obtain **GEM-5** and NVMain: Clone the **GEM-5** and NVMain repositories. It is often recommended to use a version of **GEM-5** that is known to be compatible with the version of NVMain you are using. The gem5-nvmain-hybrid-simulator repository on GitHub provides a pre-patched and compatible version.

- Patch **GEM-5** with NVMain: NVMain provides patches to integrate it with **GEM-5**. Apply the patch using the patch command in the **GEM-5** root directory.
- Compile **GEM-5** with NVMain Support: Compile **GEM-5** using scons, specifying the path to the NVMain directory.

2.1.2. Configuration:

- NVMain Configuration File: Create or modify an NVMain configuration file to specify the parameters for STT-MRAM. An example configuration file might look like this:

2.1.3. Running the Simulation:

Execute the **GEM-5** simulation with the appropriate command-line arguments.

2.1.4. Analyzing NVMain Output:

NVMain generates its own statistics, which can be found in the m5out directory, typically in a file named nvmain.stats. This file contains detailed information about the NVM's behavior, including:

- averageLatency: Average memory access latency.
- totalEnergy: Total energy consumed by the NVM.
- totalReads and totalWrites: Total number of read and write operations.
- Endurance-related statistics, if an endurance model is enabled.

Data Presentation: Comparative NVM Performance

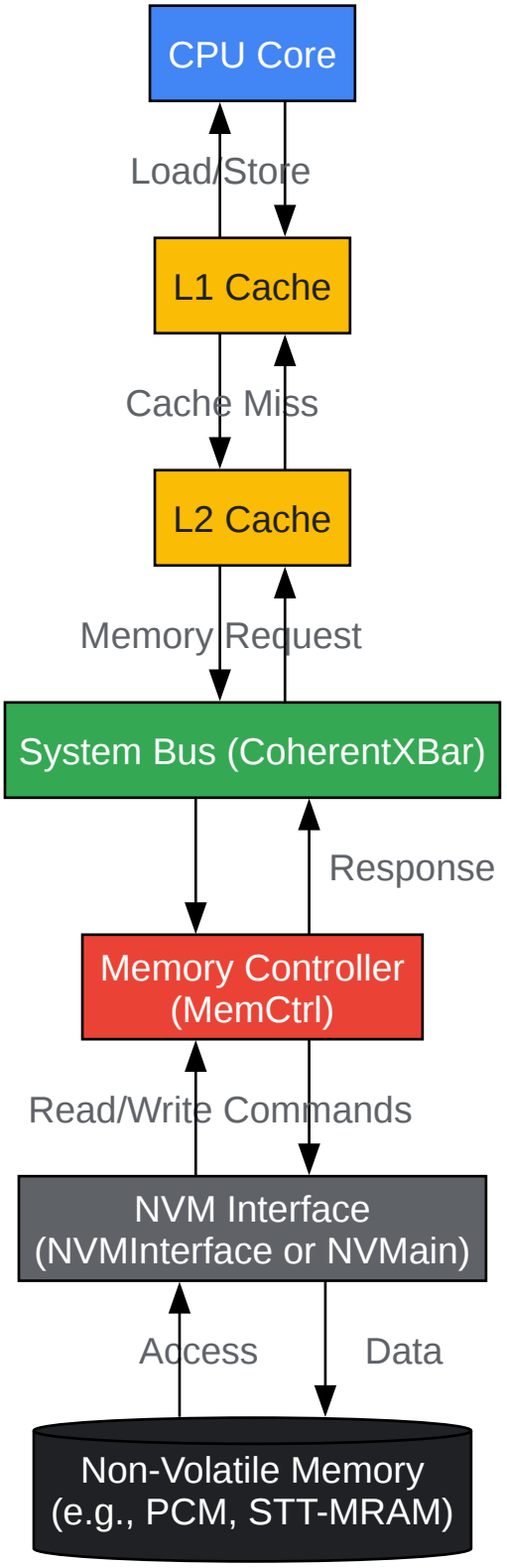
The following table presents a summary of simulated performance and energy characteristics for DRAM, PCM, and STT-MRAM, compiled from various studies using **GEM-5** and NVMain. These values are indicative and can vary based on the specific model parameters and workload.

Memory Technology	Read Latency (ns)	Write Latency (ns)	Dynamic Read Energy (pJ/bit)	Dynamic Write Energy (pJ/bit)
DDR3	15	15	2	2
PCM	50	150	2.5	10
STT-MRAM	20	30	1	5

Visualization of NVM Modeling in GEM-5

GEM-5 Memory Hierarchy with NVM

This diagram illustrates the logical flow of a memory request from the CPU to an NVM device within the **GEM-5** simulation environment.



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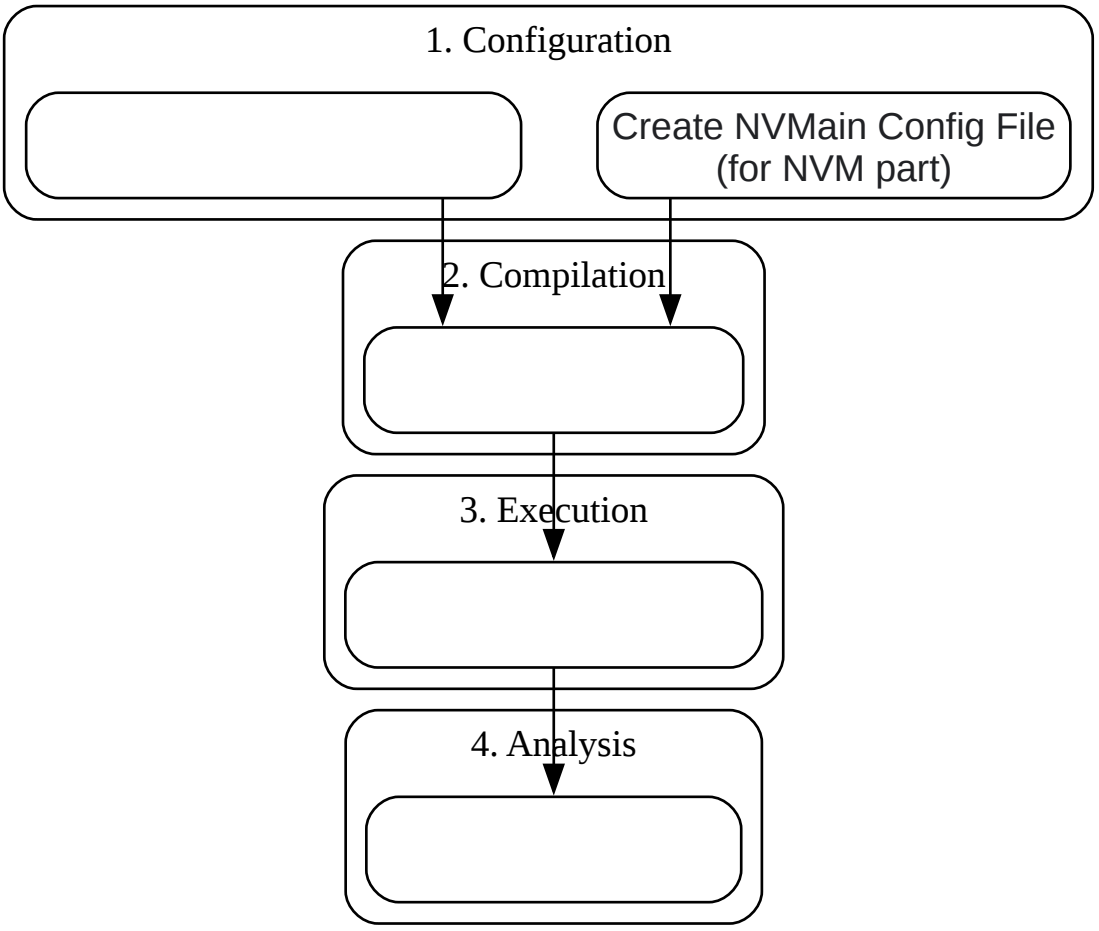
GEM-5 Memory Hierarchy with NVM

Hybrid Memory Simulation Workflow

This diagram outlines the workflow for setting up and running a hybrid memory simulation in **GEM-5**, combining both DRAM and NVM.



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Hybrid Memory Simulation Workflow

Conclusion

Modeling non-volatile memory in **GEM-5** is a powerful technique for exploring the architectural implications of these emerging technologies. For high-level studies, **GEM-5**'s native NVMInterface provides a straightforward approach. For more in-depth and accurate analysis of specific NVM types, integrating NVMain is the preferred method. By following the protocols and utilizing the data presented in this document, researchers can effectively simulate and evaluate NVM-based systems to drive innovation in computer architecture and related scientific fields.

References

- 1. Running non-volatile memory in Gem5 | by Nick Felker | Medium [fleker.medium.com]
- 2. ieeexplore.ieee.org [ieeexplore.ieee.org]
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